

# An In-depth Technical Guide to 2-Bromo-7-methylnaphthalene

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## Compound of Interest

Compound Name: 2-Bromo-7-methylnaphthalene

Cat. No.: B181319

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **2-Bromo-7-methylnaphthalene**. Due to the limited availability of published experimental data, this document focuses on foundational information and presents a putative synthesis pathway based on established chemical principles.

## Chemical Structure and Properties

**2-Bromo-7-methylnaphthalene** is an aromatic hydrocarbon derivative with the chemical formula  $C_{11}H_9Br$ .<sup>[1][2]</sup> Its structure consists of a naphthalene core substituted with a bromine atom at the 2-position and a methyl group at the 7-position.

Table 1: Physicochemical Properties of **2-Bromo-7-methylnaphthalene**

Property	Value	Source
CAS Number	187746-76-5	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> Br	[1][2]
Molecular Weight	221.09 g/mol	[2]
IUPAC Name	2-bromo-7-methylnaphthalene	
SMILES	<chem>CC1=CC2=C(C=C1)C=CC(=C2)Br</chem>	[2]
Boiling Point	137.6 ± 13.7 °C (Predicted)	[1]
Density	1.4 ± 0.1 g/cm <sup>3</sup> (Predicted)	[1]
LogP	4.2 (Predicted)	[1]

Note: Experimental data for boiling point, density, and melting point are not consistently available in the public domain. The presented values are based on computational predictions.

## Spectroscopic Data

Detailed experimental spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **2-Bromo-7-methylnaphthalene** is not readily available in published literature. For reference, the spectral data for the related compound, 2-bromonaphthalene, can be found in various databases such as the NIST WebBook.[3][4][5][6][7][8][9] Researchers synthesizing **2-Bromo-7-methylnaphthalene** will need to perform their own spectral characterization.

## Synthesis of 2-Bromo-7-methylnaphthalene

A detailed, experimentally validated protocol for the synthesis of **2-Bromo-7-methylnaphthalene** is not explicitly available in the reviewed literature. However, a plausible synthetic route can be proposed based on established methods for the bromination of naphthalene derivatives. One common approach involves the electrophilic aromatic substitution of a suitable precursor, such as 2-methylnaphthalene or a protected 7-methyl-2-naphthol.

## Putative Experimental Protocol: Bromination of 2-Methylnaphthalene

This hypothetical protocol is adapted from general procedures for the bromination of aromatic compounds. Caution: This procedure has not been experimentally validated for this specific substrate and should be performed with appropriate safety precautions and optimization.

### Materials:

- 2-Methylnaphthalene
- N-Bromosuccinimide (NBS)
- Anhydrous N,N-Dimethylformamide (DMF)
- Inert atmosphere (e.g., Nitrogen or Argon)
- Standard laboratory glassware for organic synthesis

### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve 2-methylnaphthalene (1.0 equivalent) in anhydrous DMF.
- Cool the solution to 0 °C using an ice bath.
- Slowly add N-Bromosuccinimide (1.05 equivalents) portion-wise to the stirred solution, maintaining the temperature at 0 °C.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by pouring the mixture into ice-cold water.
- Extract the aqueous mixture with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to isolate **2-Bromo-7-methylnaphthalene**. The separation of potential isomers will be critical.

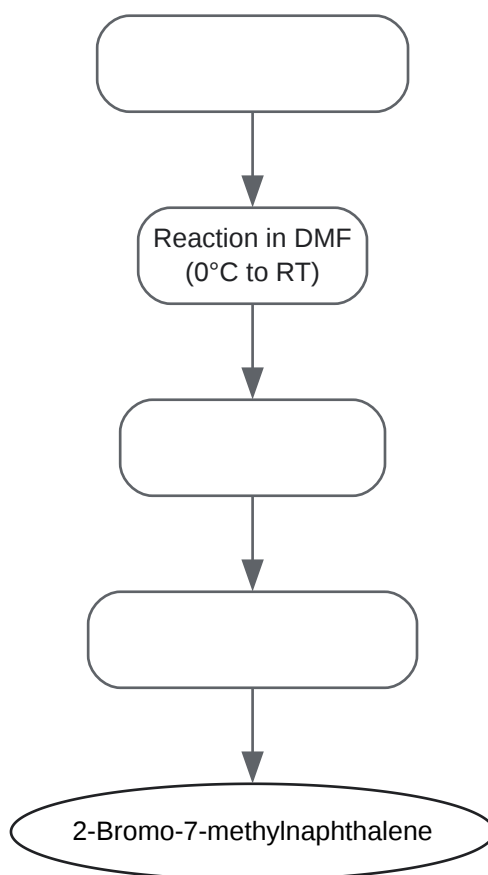
Note: This reaction is likely to produce a mixture of brominated isomers. Careful purification and characterization are essential to isolate the desired **2-Bromo-7-methylnaphthalene**.

## Visualization of Chemical Structure and a Generic Synthetic Workflow

### Chemical Structure of 2-Bromo-7-methylnaphthalene

Caption: Chemical structure of **2-Bromo-7-methylnaphthalene**.

### General Workflow for Synthesis and Purification



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Caption: A generalized workflow for the putative synthesis of **2-Bromo-7-methylnaphthalene**.

## Applications in Drug Development and Research

Currently, there is a lack of specific information in the scientific literature regarding the biological activity, signaling pathway involvement, or direct applications of **2-Bromo-7-methylnaphthalene** in drug development. However, the naphthalene scaffold is a common motif in many biologically active compounds.[10] Naphthalene derivatives have been investigated for a wide range of therapeutic applications, including as anticancer, antimicrobial, and anti-inflammatory agents.[10]

The presence of a bromine atom and a methyl group on the naphthalene core of **2-Bromo-7-methylnaphthalene** provides handles for further chemical modification, making it a potential building block for the synthesis of more complex molecules for biological screening. For instance, the bromo-substituent can be utilized in cross-coupling reactions, such as the Suzuki or Heck reactions, to introduce new carbon-carbon bonds.

## Conclusion

**2-Bromo-7-methylnaphthalene** is a substituted naphthalene for which detailed experimental data is scarce in the public domain. This guide has provided the available foundational information and a putative synthetic strategy. Further research is required to fully characterize this compound and explore its potential applications in medicinal chemistry and materials science. Researchers interested in this molecule will need to undertake its synthesis and subsequent detailed characterization.

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